

A Comprehensive Technical Guide to the Physicochemical Properties of 3-Amino-2-methylphenol

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Compound of Interest

Compound Name: 3-Amino-2-methylphenol

Cat. No.: B1266678

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the melting and boiling points of **3-Amino-2-methylphenol**, a key intermediate in the synthesis of various pharmaceuticals and specialty chemicals. This document outlines its core physicochemical properties, detailed experimental methodologies for their determination, and a proposed synthetic pathway.

Core Physicochemical Data

The accurate determination of melting and boiling points is fundamental for the characterization and quality control of chemical compounds. The data for **3-Amino-2-methylphenol** is summarized below.

Property	Value	Source
Melting Point	129-130 °C	
Boiling Point	221.8 °C	[1]
	~229.26 °C (estimate)	

Experimental Protocols

The following sections detail standardized methodologies for the determination of the melting and boiling points of aromatic compounds like **3-Amino-2-methylphenol**.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The following protocol is a general method for accurate melting point determination using a modern digital apparatus.^{[2][3]}

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar digital instrument)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** A small amount of the crystalline **3-Amino-2-methylphenol** is finely ground using a clean, dry mortar and pestle to ensure a uniform particle size.
- **Capillary Tube Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and gently tapped on a hard surface to pack the solid into the sealed end. This process is repeated until a sample height of 2-3 mm is achieved.
- **Initial Rapid Determination (Optional):** If the approximate melting point is unknown, a rapid heating rate (10-20 °C/minute) can be used to obtain a preliminary melting range.
- **Accurate Determination:** The melting point apparatus is pre-heated to a temperature approximately 10-15 °C below the expected or preliminary melting point. The loaded capillary tube is inserted into the sample holder.
- The sample is then heated at a slow, controlled rate of 1-2 °C per minute.

- **Data Recording:** The temperature at which the first droplet of liquid appears is recorded as the onset of melting. The temperature at which the entire sample has completely liquefied is recorded as the completion of melting. The melting point is reported as this range. For pure **3-Amino-2-methylphenol**, this range is expected to be narrow, within 1-2 °C.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid and the liquid changes into a vapor.

Apparatus:

- Small test tube or vial
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath or heating block)
- Rubber band or wire for attaching the test tube to the thermometer

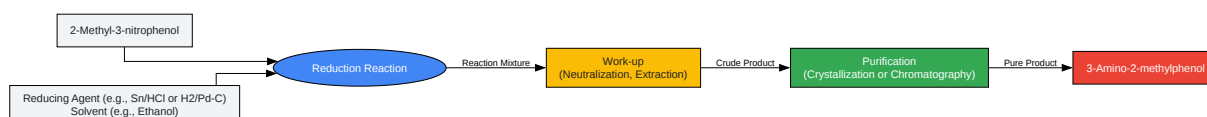
Procedure:

- **Sample Preparation:** Approximately 0.5 mL of liquid **3-Amino-2-methylphenol** is placed into a small test tube.
- A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid.
- **Apparatus Assembly:** The test tube is attached to a thermometer using a rubber band or wire, ensuring the bottom of the test tube is level with the thermometer bulb.
- **Heating:** The assembly is suspended in a heating bath. The bath is heated gradually.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Heating is continued until a steady and rapid stream of bubbles is observed.

- The heating source is then removed, and the bath is allowed to cool slowly.
- Data Recording: The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.

Proposed Synthetic Workflow

A common and effective method for the synthesis of aminophenols is the reduction of the corresponding nitrophenol. The following diagram illustrates a logical workflow for the synthesis of **3-Amino-2-methylphenol** from its nitro precursor, 2-methyl-3-nitrophenol.



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Proposed synthesis of **3-Amino-2-methylphenol**.

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